

# Application of Tert-Dodecylmercaptan in High-Impact Polystyrene (HIPS) Synthesis

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## Compound of Interest

Compound Name: *tert-Dodecylmercaptan*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

High-Impact Polystyrene (HIPS) is a versatile and widely used thermoplastic polymer, renowned for its toughness and impact resistance, properties imparted by the dispersion of a rubbery phase within a polystyrene matrix. The synthesis of HIPS is a complex graft copolymerization process where styrene monomer is polymerized in the presence of a dissolved rubber, typically polybutadiene (PB). A critical aspect of HIPS synthesis is the precise control of the polystyrene matrix's molecular weight and molecular weight distribution. This control is essential for achieving the desired balance of mechanical properties, such as impact strength and tensile strength, as well as processability, including melt flow index (MFI).

**Tert-dodecylmercaptan** (TDM), a branched alkyl mercaptan, is a highly effective chain transfer agent (CTA) employed in the free-radical polymerization of vinyl monomers, including styrene.<sup>[1][2]</sup> In the context of HIPS synthesis, TDM plays a crucial role in regulating the molecular weight of the growing polystyrene chains.<sup>[1]</sup> By introducing TDM into the polymerization system, the degree of branching in the polymer chains can be reduced, leading to a more uniform molecular weight distribution.<sup>[3]</sup> This document provides detailed application notes, experimental protocols, and data on the use of **tert-dodecylmercaptan** in the synthesis of High-Impact Polystyrene.

## Mechanism of Action: Chain Transfer

During free-radical polymerization, a growing polymer chain ( $P\cdot$ ) can react with a molecule of **tert-dodecylmercaptan** (R-SH). The hydrogen atom from the thiol group of TDM is abstracted by the polymer radical, terminating the growth of that particular polymer chain (P-H). This reaction simultaneously generates a new thiyl radical (R-S $\cdot$ ). This new radical can then initiate the polymerization of another styrene monomer, starting the growth of a new polymer chain. The overall effect is the termination of one growing chain and the initiation of another, leading to a lower average molecular weight of the resulting polystyrene. The efficiency of this process allows for fine control over the polymer's final properties.[\[4\]](#)[\[5\]](#)

## Experimental Protocols

### Materials

- Styrene monomer (inhibitor removed)
- Polybutadiene (PB) rubber
- **Tert-dodecylmercaptan** (TDM)
- Initiator (e.g., 2,2'-azobisisobutyronitrile - AIBN, or benzoyl peroxide - BPO)
- Ethylbenzene (solvent, optional)
- Antioxidant

### Protocol 1: Bulk Polymerization for HIPS Synthesis

This protocol describes a typical two-stage bulk polymerization process for synthesizing HIPS, incorporating **tert-dodecylmercaptan** for molecular weight control.

#### Stage 1: Prepolymerization and Phase Inversion

- Dissolution: In a stirred reactor, dissolve 5-10% (w/w) of polybutadiene rubber in styrene monomer. This process may be facilitated by gentle heating (e.g., 60-70°C) and continuous agitation for several hours until a homogeneous solution is obtained.[\[4\]](#)

- **Addition of Reagents:** To the rubber solution, add the desired amount of initiator (e.g., 0.05-0.2% w/w based on styrene) and **tert-dodecylmercaptan**. The concentration of TDM will typically range from 0.05% to 0.5% (w/w) based on styrene, depending on the target molecular weight.
- **Prepolymerization:** Heat the mixture to the desired reaction temperature (e.g., 80-130°C) under a nitrogen atmosphere with continuous stirring.<sup>[1]</sup> The polymerization is allowed to proceed until phase inversion occurs. This is the point where polystyrene becomes the continuous phase and the polybutadiene-graft-polystyrene copolymer forms dispersed rubber particles. Phase inversion typically occurs at a monomer conversion of 20-30%.
- **Monitoring Phase Inversion:** The point of phase inversion can be identified by a significant increase in the viscosity of the reaction mixture.

#### Stage 2: Finishing

- **Suspension (Optional):** The viscous prepolymer can be suspended in water with a suspending agent and the polymerization continued to completion.
- **Bulk Finishing:** Alternatively, the temperature of the reactor can be gradually increased (e.g., up to 180-200°C) to drive the polymerization to high conversion (>98%).<sup>[4]</sup>
- **Devolatilization:** The final polymer is then devolatilized under vacuum to remove any unreacted styrene monomer and solvent.
- **Product Isolation:** The resulting HIPS polymer is cooled and can be pelletized for further processing and characterization.

## Protocol 2: Determination of Grafting Degree

The grafting degree is a critical parameter in HIPS, representing the amount of polystyrene chemically grafted onto the polybutadiene backbone.

- **Sample Preparation:** Dissolve a known amount of HIPS in a suitable solvent (e.g., toluene).
- **Separation of Free Polystyrene:** Add a non-solvent for polystyrene that is a solvent for polybutadiene (e.g., acetone or methyl ethyl ketone) to precipitate the grafted rubber

particles and free polystyrene.

- **Centrifugation:** Separate the precipitated polymer from the solvent containing the ungrafted polybutadiene by centrifugation.
- **Extraction:** The precipitate is then subjected to selective solvent extraction. For example, extract the free polystyrene using a solvent in which the graft copolymer is insoluble (e.g., acetone).
- **Gravimetric Analysis:** The weight of the dried, extracted graft copolymer is measured. The grafting degree can be calculated as the percentage increase in the weight of the initial polybutadiene.

## Data Presentation

The concentration of **tert-dodecylmercaptan** has a significant impact on the molecular weight of the polystyrene matrix and, consequently, on the final properties of the HIPS. The following tables summarize the expected trends based on data from styrene polymerization and established principles of polymer science.

Table 1: Effect of **Tert-Dodecylmercaptan** (TDM) Concentration on Polystyrene Molecular Weight

TDM Concentration (wt% relative to Styrene)	Number-Average Molecular Weight (M <sub>n</sub> ) ( g/mol )	Weight-Average Molecular Weight (M <sub>w</sub> ) ( g/mol )	Polydispersity Index (PDI = M <sub>w</sub> /M <sub>n</sub> )
0.00	~250,000	~500,000	~2.0
0.05	~180,000	~360,000	~2.0
0.10	~120,000	~240,000	~2.0
0.20	~70,000	~140,000	~2.0
0.40	~40,000	~80,000	~2.0

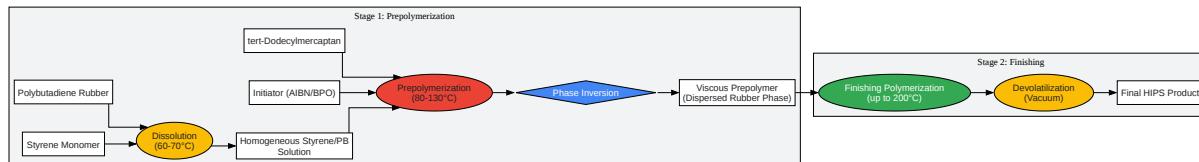
Note: The data presented are representative values for styrene polymerization and may vary depending on the specific reaction conditions such as temperature, initiator concentration, and

the presence of polybutadiene.

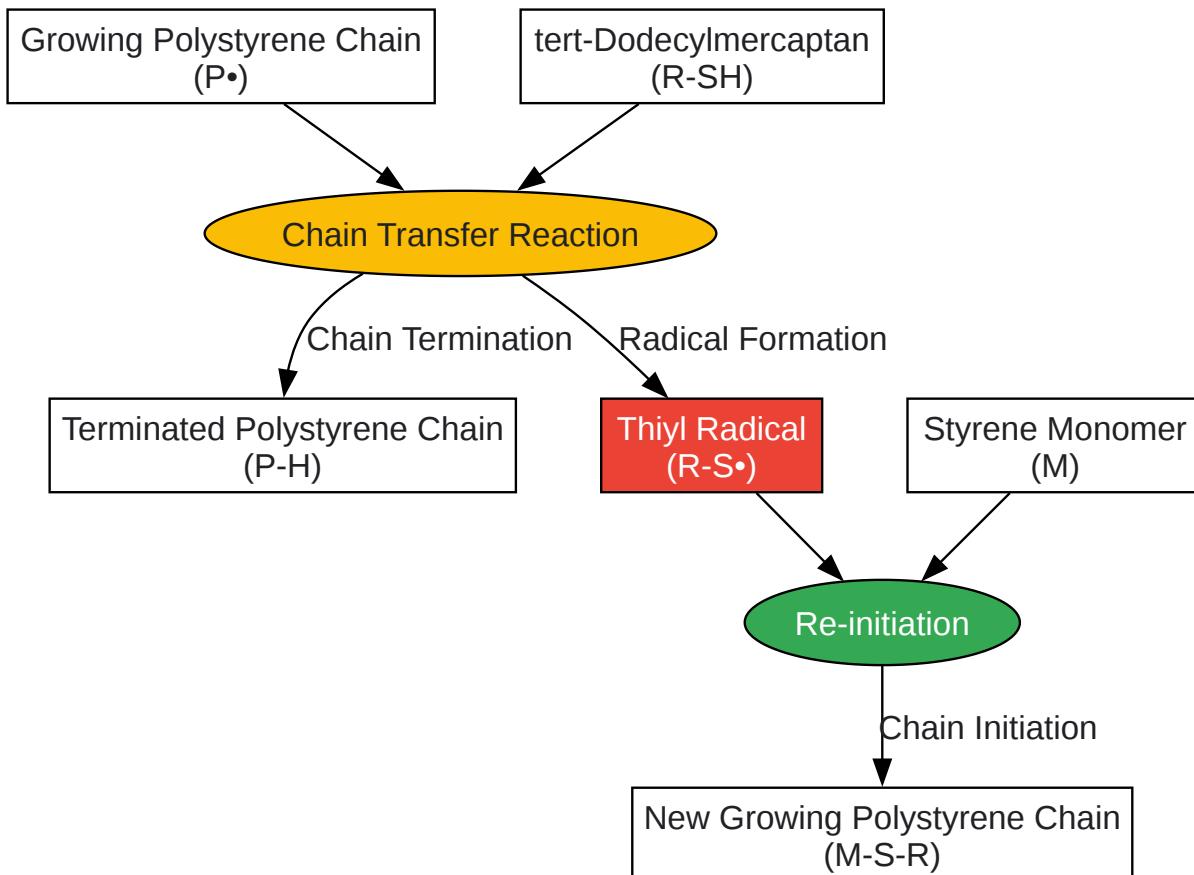
Table 2: Influence of TDM on Key HIPS Properties

Property	Effect of Increasing TDM Concentration	Rationale
Impact Strength (Izod)	Decreases	Lower molecular weight of the polystyrene matrix can lead to reduced entanglement and energy absorption capacity, although the effect is complex and also depends on rubber phase morphology.
Melt Flow Index (MFI)	Increases	Lower molecular weight polymers have lower viscosity, leading to easier flow at a given temperature and pressure.[6]
Tensile Strength	Decreases	Shorter polymer chains generally result in lower tensile strength.[6]
Grafting Degree	May slightly decrease	The chain transfer reaction competes with the grafting reaction (addition of a growing polystyrene chain to the polybutadiene backbone).

## Visualizations

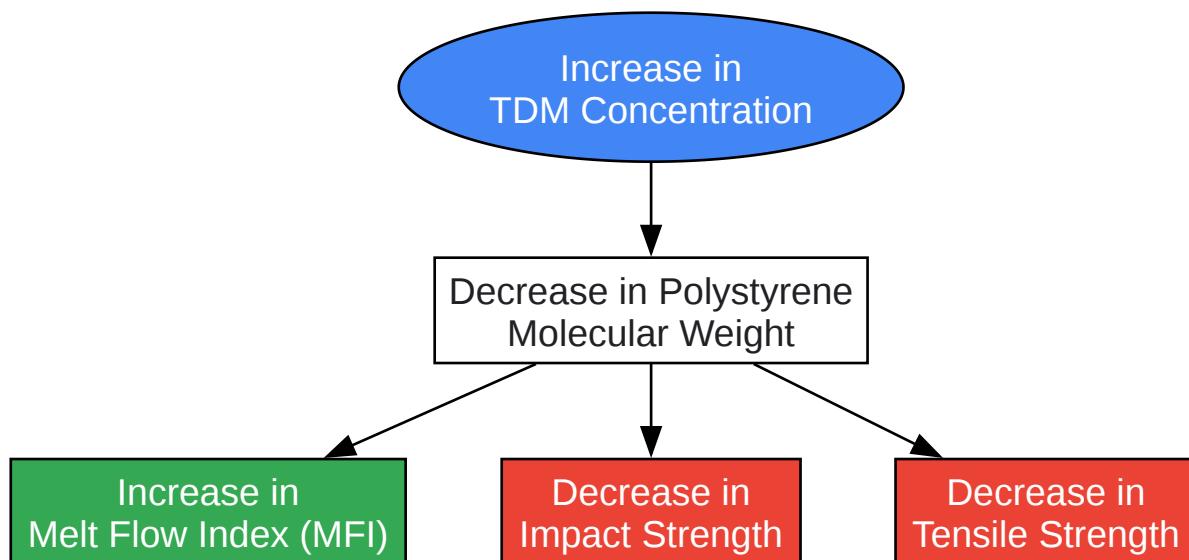
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Caption: Workflow for HIPS synthesis using **tert-dodecylmercaptan**.



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Caption: Mechanism of chain transfer with **tert-dodecylmercaptan**.



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Caption: Relationship between TDM concentration and HIPS properties.

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## References

- 1. [ri.conicet.gov.ar](http://ri.conicet.gov.ar) [ri.conicet.gov.ar]
- 2. US5948870A - Polymerization method for carboxylated styrene-butadiene latex using tertiary-dodecyl mercaptan as chain transfer agent - Google Patents [patents.google.com]
- 3. [atamankimya.com](http://atamankimya.com) [atamankimya.com]
- 4. [researchgate.net](http://researchgate.net) [researchgate.net]
- 5. [pstc.org](http://pstc.org) [pstc.org]
- 6. [eng.uc.edu](http://eng.uc.edu) [eng.uc.edu]
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